

# Hex-5-en-1-amine: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Hex-5-en-1-amine*

Cat. No.: *B1268122*

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CAS Number: 34825-70-2

Synonyms: 1-Amino-5-hexene, 5-Hexen-1-amine, 6-Amino-1-hexene

This technical guide provides an in-depth overview of **Hex-5-en-1-amine**, a versatile bifunctional molecule of significant interest to researchers, scientists, and professionals in drug development and agrochemical synthesis. This document details its chemical and physical properties, outlines a common synthesis protocol, and explores its applications, particularly in the construction of heterocyclic scaffolds.

## Chemical and Physical Properties

**Hex-5-en-1-amine** is a primary amine with a terminal alkene, making it a valuable building block in organic synthesis. Its dual functionality allows for a wide range of chemical transformations. A summary of its key quantitative properties is presented below.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>13</sub> N	[1]
Molecular Weight	99.17 g/mol	[1]
CAS Number	34825-70-2	[1]
Boiling Point	139.6 °C at 760 mmHg	N/A
Density	0.784 g/cm <sup>3</sup>	N/A
pKa	10.60 ± 0.10 (Predicted)	N/A

## Synthesis of Hex-5-en-1-amine

A common and effective method for the synthesis of primary amines such as **Hex-5-en-1-amine** is the Gabriel Synthesis.[2][3][4] This method allows for the preparation of primary amines from primary alkyl halides, avoiding the overalkylation often observed in direct amination reactions.[4]

## Experimental Protocol: Gabriel Synthesis of Hex-5-en-1-amine

This protocol describes the synthesis of **Hex-5-en-1-amine** from 6-bromo-1-hexene via the Gabriel synthesis.

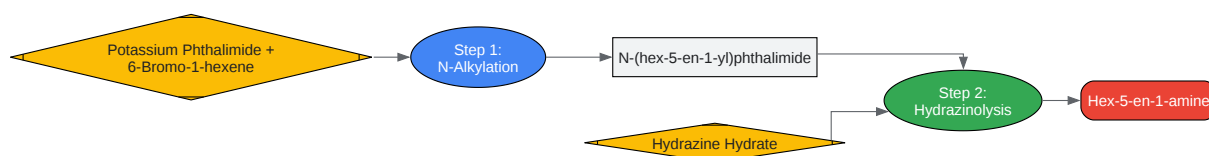
### Step 1: N-Alkylation of Potassium Phthalimide

- In a round-bottom flask, dissolve potassium phthalimide (1.0 equivalent) in a suitable polar aprotic solvent such as dimethylformamide (DMF).
- To this solution, add 6-bromo-1-hexene (1.0 equivalent) dropwise at room temperature.
- Heat the reaction mixture to approximately 70-90°C and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting materials are consumed.

- After completion, cool the reaction mixture to room temperature and pour it into ice-water to precipitate the N-(hex-5-en-1-yl)phthalimide.
- Filter the precipitate, wash with cold water, and dry under vacuum.

#### Step 2: Hydrazinolysis of N-(hex-5-en-1-yl)phthalimide

- Suspend the dried N-(hex-5-en-1-yl)phthalimide (1.0 equivalent) in ethanol or a similar solvent in a round-bottom flask.
- Add hydrazine hydrate (1.2-1.5 equivalents) to the suspension.
- Reflux the mixture for 2-4 hours. During this time, a precipitate of phthalhydrazide will form.
- Cool the reaction mixture to room temperature and acidify with dilute hydrochloric acid to precipitate any remaining phthalhydrazide and to form the hydrochloride salt of the desired amine.
- Filter the mixture to remove the phthalhydrazide precipitate.
- Basify the filtrate with a strong base (e.g., NaOH) to a pH greater than 10 to liberate the free amine.
- Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **Hex-5-en-1-amine**.



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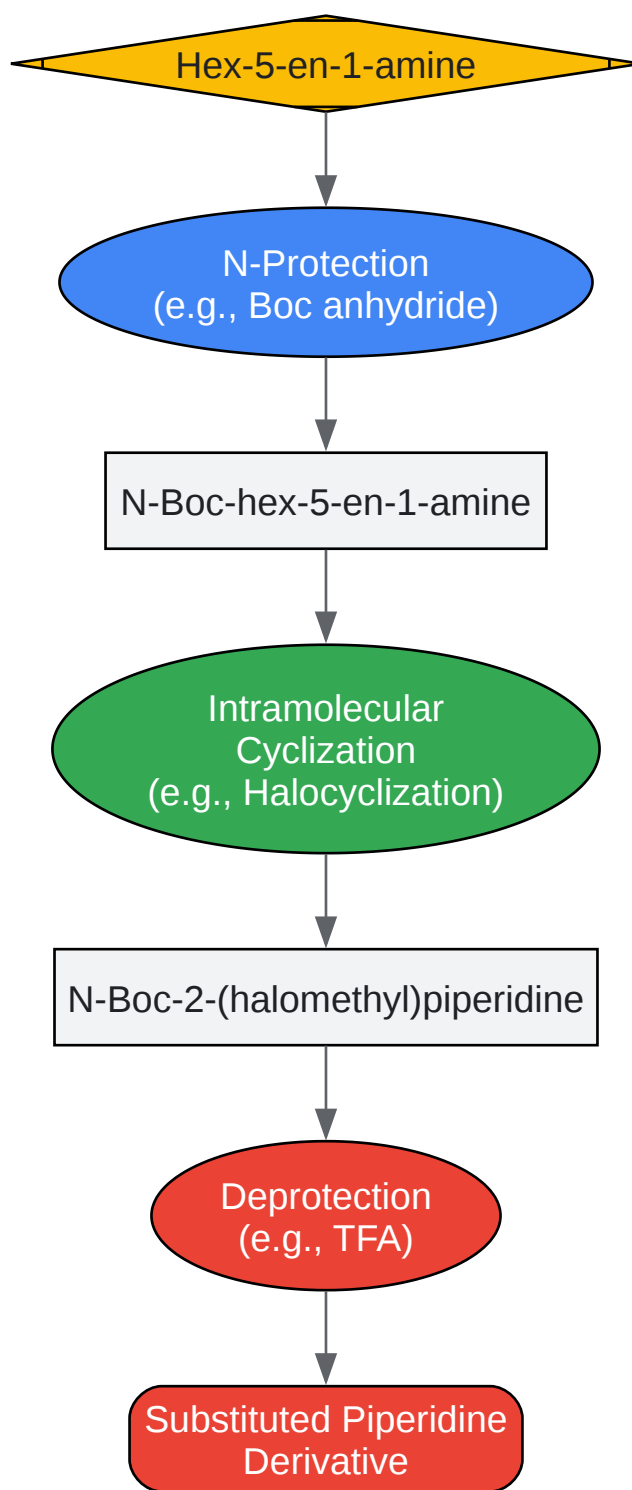
Caption: Workflow for the Gabriel Synthesis of **Hex-5-en-1-amine**.

## Applications in Drug Development and Organic Synthesis

The bifunctional nature of **Hex-5-en-1-amine** makes it a valuable precursor for the synthesis of a variety of heterocyclic compounds, which are prevalent in many pharmaceuticals and agrochemicals.<sup>[5]</sup> One significant application is in the synthesis of substituted piperidines, a common scaffold in medicinal chemistry.<sup>[6][7][8]</sup>

## Experimental Workflow: Synthesis of a Substituted Piperidine

The following workflow outlines a general strategy for the synthesis of a substituted piperidine derivative from **Hex-5-en-1-amine**. This process involves an intramolecular cyclization.



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Caption: General workflow for the synthesis of a substituted piperidine from **Hex-5-en-1-amine**.

This synthetic strategy highlights the utility of **Hex-5-en-1-amine** as a starting material for generating molecular complexity and accessing important classes of bioactive molecules. The terminal alkene allows for various cyclization strategies, while the primary amine provides a handle for further functionalization.

## Safety Information

**Hex-5-en-1-amine** is classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage.<sup>[1]</sup> Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, please consult the material safety data sheet (MSDS) from the supplier.

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## References

- 1. 5-Hexen-1-amine | C<sub>6</sub>H<sub>13</sub>N | CID 533877 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Gabriel Synthesis (Chapter 50) - Name Reactions in Organic Synthesis [resolve.cambridge.org]
- 3. Gabriel synthesis - Wikipedia [en.wikipedia.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. Hex-5-en-1-amine [myskinrecipes.com]
- 6. mdpi.com [mdpi.com]
- 7. Synthesis of Aminoethyl-Substituted Piperidine Derivatives as  $\sigma$ 1 Receptor Ligands with Antiproliferative Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Piperidine synthesis [organic-chemistry.org]
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